

# Application Notes and Protocols for SRI-31142 in Rodent Models

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## Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following application notes and protocols are based on the currently available scientific literature for **SRI-31142**. All published research to date has focused on the use of this compound in rodent models of substance abuse, specifically related to its effects on the dopamine system and its potential as a therapeutic for cocaine addiction. There is currently no published scientific literature on the use of **SRI-31142** in rodent models of depression. Therefore, the protocols provided below are for experimental paradigms in which **SRI-31142** has been studied, namely Intracranial Self-Stimulation (ICSS) and in vivo microdialysis.

## Introduction to SRI-31142

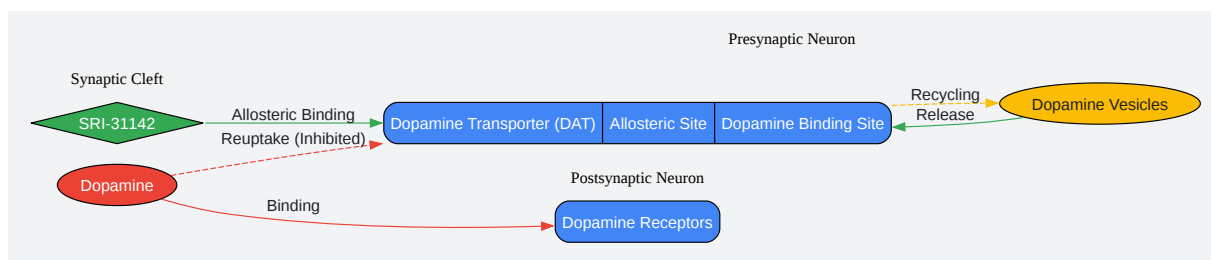
**SRI-31142** is a putative, brain-penetrant allosteric inhibitor of the dopamine transporter (DAT). As an allosteric modulator, it is thought to bind to a site on the DAT that is distinct from the dopamine and cocaine binding site, altering the transporter's conformation and function. This mechanism of action is of interest for the development of therapeutics for substance use disorders, as it may offer a different pharmacological profile compared to traditional competitive DAT inhibitors.

Chemical Properties of **SRI-31142**:

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>24</sub> N <sub>6</sub>
Molecular Weight	456.54 g/mol
Mechanism of Action	Putative Allosteric Inhibitor of the Dopamine Transporter (DAT)

## Putative Mechanism of Action of SRI-31142

**SRI-31142**'s proposed mechanism involves binding to an allosteric site on the dopamine transporter. This binding is thought to induce a conformational change in the transporter protein, which in turn inhibits the reuptake of dopamine from the synaptic cleft into the presynaptic neuron. By inhibiting dopamine reuptake, **SRI-31142** can modulate dopaminergic neurotransmission. Unlike competitive inhibitors that directly block the dopamine binding site, allosteric modulators can offer a more nuanced regulation of transporter function.



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Caption: Putative allosteric inhibition of the dopamine transporter by **SRI-31142**.

# Experimental Protocols for SRI-31142 in Rodent Models

The following protocols are based on methodologies used in substance abuse research to characterize the effects of psychoactive compounds.

## Intracranial Self-Stimulation (ICSS)

ICSS is a behavioral paradigm used to assess the rewarding or aversive effects of drugs. Animals are trained to perform an operant response (e.g., pressing a lever) to receive electrical stimulation in a brain region associated with reward, such as the medial forebrain bundle.

**Objective:** To determine if **SRI-31142** has rewarding or aversive properties, or if it can alter the rewarding effects of other substances like cocaine.

**Experimental Workflow:**

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